The Stereochemistry of Ephedrine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Cephedrine*
CAS No.:	*67055-59-8*
Cat. No.:	*B1197051*

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Introduction

Ephedrine, a sympathomimetic amine derived from the Ephedra plant (Ma Huang), has a long history of use in traditional Chinese medicine and modern pharmaceuticals. Its physiological effects are intrinsically linked to its unique chemical structure, which features two chiral centers. This complexity gives rise to a fascinating array of stereoisomers, each with distinct physical, chemical, and pharmacological properties. This technical guide provides an in-depth exploration of the chemical structure and stereoisomers of ephedrine, offering valuable insights for researchers, scientists, and professionals involved in drug development.

Chemical Structure of Ephedrine

Ephedrine is a phenethylamine alkaloid with the chemical name (1R,2S)-2-(methylamino)-1-phenylpropan-1-ol.[1] Its molecular formula is C10H15NO, and it has a molecular weight of 165.23 g/mol .[2][3][4] The structure consists of a phenyl group attached to a propanol backbone, with a methylamino group at the second carbon and a hydroxyl group at the first carbon.

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The presence of two stereogenic centers at the C1 and C2 positions of the propane chain is a critical feature of the ephedrine molecule.[1][5] This chirality is the basis for the existence of four distinct stereoisomers.

Stereoisomers of Ephedrine

The two chiral centers in ephedrine (n=2) result in a total of 2^n = 4 possible stereoisomers.[5][6] These stereoisomers are grouped into two pairs of enantiomers, which are diastereomers of each other.[5][7]

The two main diastereomeric pairs are:

- Ephedrine: The pair of enantiomers with the erythro configuration, where the phenyl and methyl groups are on opposite sides in a Fischer projection. The naturally occurring and most pharmacologically active form is (-)-ephedrine, which has the (1R,2S) configuration.[1] Its enantiomer is (+)-ephedrine, with the (1S,2R) configuration.

- Pseudoephedrine: The pair of enantiomers with the threo configuration, where the phenyl and methyl groups are on the same side in a Fischer projection. The common decongestant, (+)-pseudoephedrine, has the (1S,2S) configuration. Its enantiomer is (-)-pseudoephedrine, with the (1R,2R) configuration.

The relationship between these stereoisomers can be visualized as follows:

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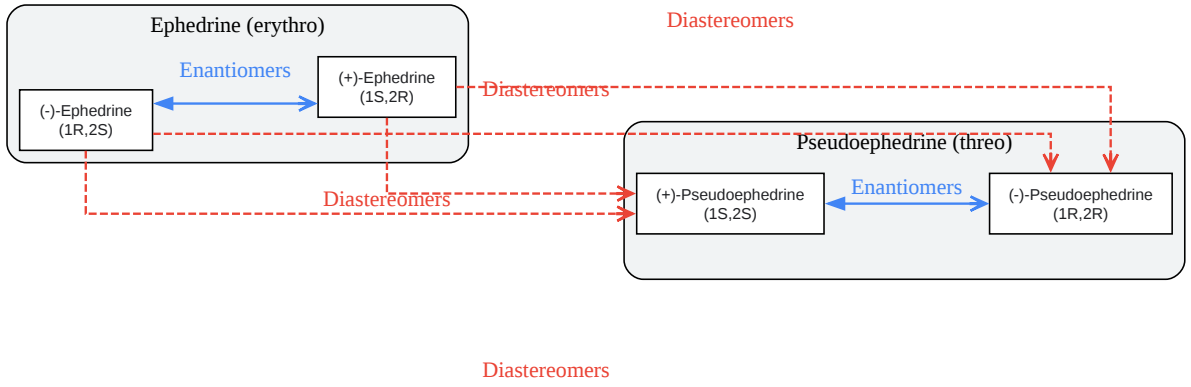

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